

A Comparative Safety Analysis: Crocetin vs. its Synthetic Analog, Trans-Sodium Crocetinate

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Compound of Interest

Compound Name: *Crocetin*

Cat. No.: *B7823005*

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the safety profiles of the naturally occurring carotenoid **crocetin** and its synthetic analog, trans-sodium **crocetinate** (TSC). The information presented is based on available preclinical and clinical experimental data.

Crocetin, a primary active constituent of saffron, and its synthetic derivative, trans-sodium **crocetinate** (TSC), have garnered significant interest for their therapeutic potential in a range of conditions. Understanding the safety profile of these compounds is paramount for their continued development and potential clinical application. This guide summarizes key safety findings from toxicology studies and clinical trials to facilitate a comparative assessment.

Quantitative Safety Data Summary

The following table provides a structured overview of key safety parameters for **crocetin** and its synthetic analog, TSC, based on published data.

Safety Parameter	Crocetin	Trans-Sodium Crocetinate (TSC)	Source(s)
Preclinical Toxicology			
Acute Oral Toxicity (LD50)	20.7 g/kg (in rodents)	Not explicitly reported, but described as "well-tolerated" at high levels in animal toxicology studies.	[1]
Clinical Safety: Healthy Volunteers			
Dosage Range	15 mg/day - 37.5 mg/day	Phase I clinical study completed, found to be safe in humans.	[2]
Observed Adverse Events	No significant adverse events reported at 15 mg/day and 22.5 mg/day. No clinically significant changes in blood biochemistry or hematology at 37.5 mg/day for four weeks.	Generally well-tolerated.	[2]
Clinical Safety: Patient Populations			
Dosage Range	7.5 mg (in combination with TSC)	0.25 mg/kg (intravenous)	[3][4]
Observed Adverse Events	No significant difference in adverse effects compared to placebo in a study on myocardial infarction.	No serious adverse events attributed to TSC in a Phase I/II trial for glioblastoma. Adverse drug effects were comparable to	

placebo in a study on
myocardial infarction.

Experimental Methodologies

Detailed protocols for key experiments cited in this guide are provided below to allow for a thorough understanding of the data generation process.

Preclinical Acute Oral Toxicity Study (Crocetin)

Objective: To determine the median lethal dose (LD50) of **crocetin** following oral administration in an animal model.

Methodology:

- Animal Model: Rodents (e.g., mice or rats) are used, typically divided into several groups.
- Test Substance: **Crocetin** is administered as a decoction.
- Dosing: A range of graded single doses of **crocetin** are administered orally to different groups of animals. A control group receives the vehicle only.
- Observation: Animals are observed for a specified period (e.g., 14 days) for signs of toxicity and mortality.
- Data Analysis: The LD50 value, the dose at which 50% of the animals are expected to die, is calculated using statistical methods.

Clinical Trial in Healthy Volunteers (Crocetin)

Objective: To evaluate the safety and tolerability of orally administered **crocetin** in healthy human subjects.

Methodology:

- Study Design: A randomized, double-blind, placebo-controlled trial.
- Participants: Healthy adult volunteers meeting specific inclusion and exclusion criteria.

- **Intervention:** Participants are randomly assigned to receive either **crocetin** tablets (e.g., 37.5 mg/day) or a matching placebo for a defined period (e.g., four weeks).
- **Safety Assessments:** Monitoring includes physical examinations, vital signs, and laboratory tests (hematology, blood biochemistry, and urinalysis) at baseline and at the end of the study.
- **Adverse Event Monitoring:** All adverse events are recorded and assessed for their severity and potential relationship to the study drug.

Phase I/II Clinical Trial in Patients (Trans-Sodium Crocetinate)

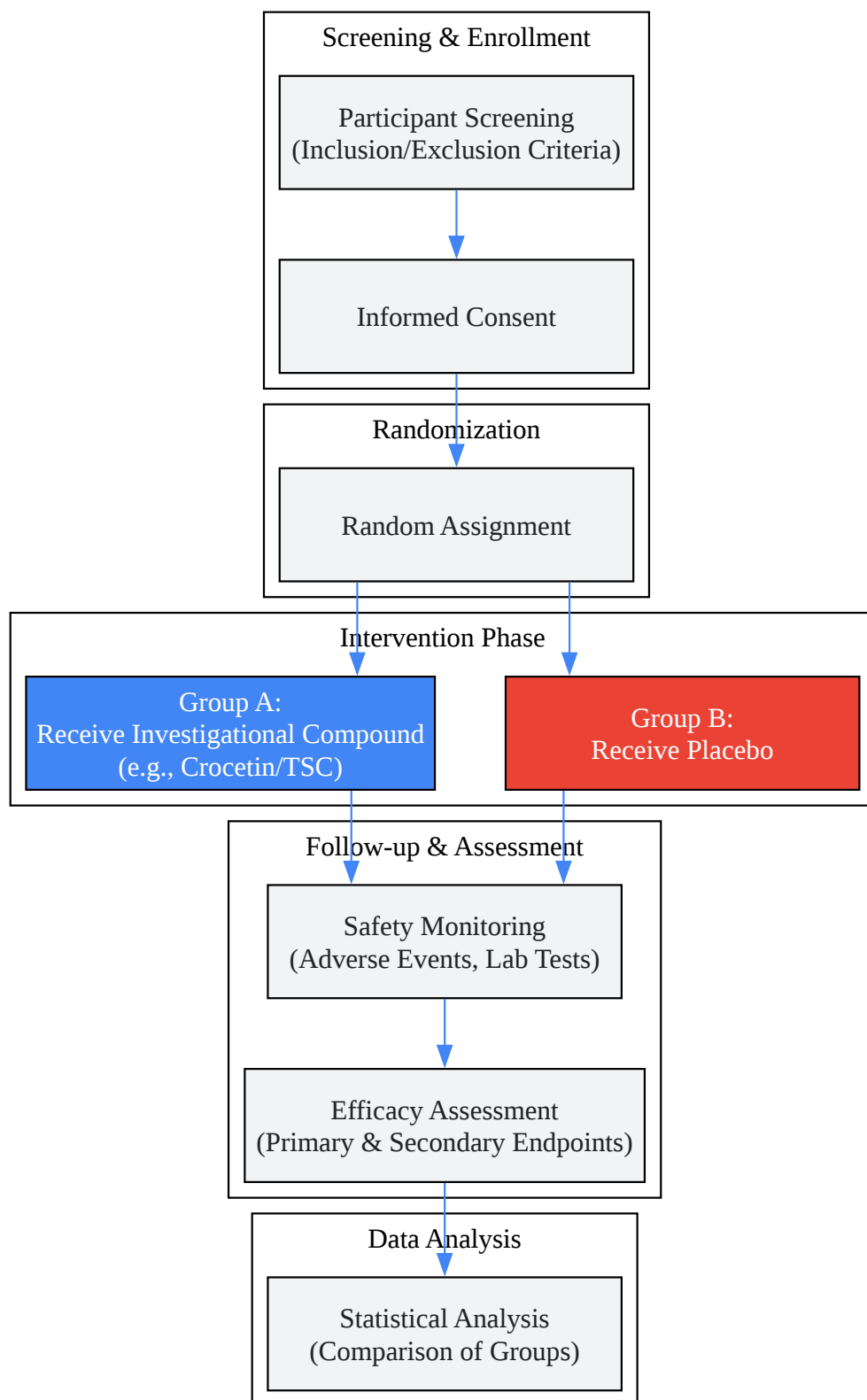
Objective: To evaluate the safety, tolerability, and efficacy of TSC when administered to patients with a specific condition (e.g., glioblastoma).

Methodology:

- **Study Design:** An open-label, single-arm, dose-escalation study.
- **Participants:** Patients diagnosed with the target condition (e.g., newly diagnosed glioblastoma).
- **Intervention:** TSC is administered intravenously at a specified dose (e.g., 0.25 mg/kg) prior to standard-of-care treatment sessions (e.g., radiation therapy).
- **Safety Monitoring:** Close monitoring for dose-limiting toxicities (DLTs). Regular assessments of hematological and renal function, as well as overall health status.
- **Adverse Event Reporting:** All adverse events are documented and evaluated by a Safety Monitoring Committee to determine their relationship to TSC.

Visualizing Experimental Workflow

The following diagram illustrates a typical workflow for a randomized, placebo-controlled clinical trial designed to assess the safety of an investigational compound like **crocetin** or its analogs.



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References

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